

# The Discovery of Hemimellitene: A Historical and Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,2,3-Trimethylbenzene**

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An in-depth exploration of the 19th-century discovery of hemimellitene, providing a historical narrative, reconstructed experimental protocols, and early quantitative data for researchers, scientists, and drug development professionals.

## Introduction

Hemimellitene, or **1,2,3-trimethylbenzene**, is an aromatic hydrocarbon that, while less commonly known than its isomers mesitylene (1,3,5-trimethylbenzene) and pseudocumene (1,2,4-trimethylbenzene), holds a significant place in the history of organic chemistry. Its discovery in the late 19th century was a result of the burgeoning field of coal tar chemistry, a cornerstone of the era's chemical industry. This technical guide delves into the historical context of hemimellitene's discovery, providing a detailed account of the pioneering work of German chemist Oscar Jacobsen. By reconstructing the experimental methodologies of the time and presenting the earliest available quantitative data, this document offers a valuable resource for researchers seeking to understand the foundational chemistry of this intriguing molecule.

## The Initial Synthesis and Discovery in Coal Tar

The first synthesis of hemimellitene was achieved in 1882 by Oscar Jacobsen, who initially named the compound "hemellitol".<sup>[1]</sup> Four years later, in 1886, Jacobsen also identified and isolated hemimellitene from coal tar, a complex mixture of hydrocarbons produced during the coking of coal.<sup>[2]</sup> This discovery was significant as it expanded the known isomers of

trimethylbenzene and further elucidated the chemical composition of coal tar, a critical industrial feedstock of the period.

## Experimental Protocols of the 19th Century

While the full, detailed experimental protocols from Jacobsen's original 1882 and 1888 publications in *Berichte der deutschen chemischen Gesellschaft* are not readily available in modern databases, a reconstruction of the methodologies can be inferred from the common laboratory practices of the late 19th century and secondary sources.

### Synthesis of Hemimellitene (Reconstructed Protocol based on Jacobsen's work)

Jacobsen's initial synthesis likely involved the reaction of  $\alpha$ -isodurylic acid. The general steps would have included:

- Preparation of Starting Material: The synthesis would have begun with the preparation of a suitable precursor, such as  $\alpha$ -isodurylic acid, through methods known at the time.
- Decarboxylation: The carboxylic acid group of the precursor would then be removed through a process of decarboxylation. This was often achieved by heating the acid with a substance like soda-lime (a mixture of calcium hydroxide and sodium hydroxide) or by dry distillation.
- Purification: The resulting crude hemimellitene would have been purified using fractional distillation. This technique separates liquids based on their different boiling points. The fraction corresponding to the boiling point of hemimellitene would have been collected.

### Isolation of Hemimellitene from Coal Tar (Reconstructed Protocol)

The isolation of hemimellitene from the complex mixture of coal tar presented a significant challenge that was overcome through meticulous fractional distillation.

- Fractional Distillation of Coal Tar: Coal tar was subjected to fractional distillation to separate it into different fractions based on boiling point ranges.

- Isolation of the C9 Aromatic Fraction: The fraction containing C9 aromatic hydrocarbons, which includes the trimethylbenzene isomers, was collected. This fraction typically boils in the range of 160-180°C.
- Fine Fractionation: This C9 fraction was then subjected to further, more precise fractional distillation to separate the isomers. Due to the close boiling points of the trimethylbenzene isomers, this would have been a painstaking process requiring efficient distillation columns of the era.
- Chemical Analysis: The identity and purity of the isolated hemimellitene would have been confirmed through the analytical methods available in the 19th century. This likely included determination of its boiling point, specific gravity, and the formation of crystalline derivatives whose melting points could be accurately measured.

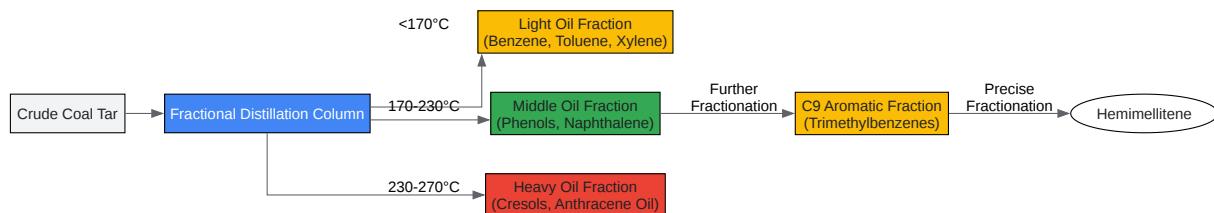
## Quantitative Data from Early Studies

The quantitative data for hemimellitene reported in the late 19th and early 20th centuries were foundational to its characterization. The following table summarizes some of these early reported physical properties. It is important to note that the precision of these measurements may not meet modern standards.

Property	Reported Value (Late 19th/Early 20th Century)	Modern Accepted Value
Boiling Point	Approx. 175-176 °C	176.1 °C
Melting Point	Not consistently reported in early sources	-25.4 °C
Specific Gravity	Approx. 0.89 g/cm <sup>3</sup> at 20°C	0.894 g/cm <sup>3</sup> at 20°C

## Visualizing the Context: Coal Tar Distillation

The following diagram illustrates the general workflow for the fractional distillation of coal tar, a key process in the historical isolation of hemimellitene.



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Fractional distillation of coal tar for hemimellitene isolation.

## Conclusion

The discovery of hemimellitene by Oscar Jacobsen was a product of the systematic investigation of coal tar, a hallmark of 19th-century organic chemistry. While the original experimental records are not easily accessible, a reconstruction of the methods used provides valuable insight into the laboratory practices of the era. The early quantitative data, though less precise than modern measurements, laid the groundwork for the chemical understanding of this aromatic hydrocarbon. For contemporary researchers, this historical context not only enriches the understanding of hemimellitene but also highlights the ingenuity and perseverance of early organic chemists in elucidating the complex world of chemical compounds.

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## References

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